

Introduction: The Convergence of a Privileged Scaffold and a Versatile Functional Group

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Compound of Interest

Compound Name: *Dibenzothiophene-1-boronic acid*

CAS No.: 1245943-60-5

Cat. No.: B3093523

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Dibenzothiophene-1-boronic acid is an organoboron compound that merges the rigid, planar, and electron-rich dibenzothiophene (DBT) core with the synthetically versatile boronic acid functional group. The DBT scaffold, a sulfur-containing heterocyclic system, is prevalent in pharmaceuticals, organic electronics, and fossil fuels.[1][2][3] The introduction of a boronic acid moiety, particularly at the 1-position, transforms the parent heterocycle into a powerful building block for molecular construction.

Boronic acids have become indispensable reagents in modern organic synthesis, largely due to their role in the Nobel Prize-winning Suzuki-Miyaura cross-coupling reaction.[4] Beyond their synthetic utility, the boronic acid group has gained significant traction in medicinal chemistry. Its ability to form reversible covalent bonds with biological nucleophiles has led to the development of successful drugs, including the proteasome inhibitor Bortezomib.[5][6] Boronic acids can also serve as bioisosteres for carboxylic acids or phenols, offering a strategy to modulate physicochemical properties and improve drug-target interactions.[7]

This guide provides a detailed examination of the physical and chemical properties of **Dibenzothiophene-1-boronic acid**, offering field-proven insights into its handling, synthesis, and application for professionals in research and drug development.

Core Physicochemical Properties

The utility of any chemical reagent is fundamentally governed by its physical properties. These parameters influence solubility, reactivity, storage conditions, and analytical characterization. The key properties of **Dibenzothiophene-1-boronic acid** are summarized below.

Property	Data	Source(s)
Molecular Formula	C ₁₂ H ₉ BO ₂ S	[8]
Molecular Weight	228.08 g/mol	[8]
CAS Number	1245943-60-5	[8]
Appearance	Assumed to be a white to off-white crystalline powder, typical for arylboronic acids.	[9][10]
Melting Point	Data not available for the 1-isomer. The related 4-isomer has a high melting point of 327-330 °C.	[11]
Solubility	Expected to be insoluble in water, similar to the parent DBT scaffold. Soluble in common organic solvents like DMF, THF, and alcohols.	[3]
pKa	Estimated to be in the range of 8-10, typical for aryl boronic acids. Electron-withdrawing or -donating groups on the aromatic system can influence this value.	[5][12]

Molecular Structure and Visualization

The structure of **Dibenzothiophene-1-boronic acid** is characterized by the tricyclic dibenzothiophene system with the B(OH)₂ group attached to the C1 position.

Caption: Molecular graph of **Dibenzothiophene-1-boronic acid**.

Spectral Data Insights

While detailed spectral data requires experimental acquisition, the expected characteristics can be predicted:

- ^1H NMR: The spectrum will be dominated by signals in the aromatic region (approx. 7.0-9.0 ppm) corresponding to the seven protons on the dibenzothiophene core. The two protons of the boronic acid hydroxyl groups will appear as a broad singlet, the chemical shift of which is highly dependent on concentration and solvent. The existence of a reference ^1H NMR spectrum for this compound is noted in chemical databases.[\[13\]](#)
- ^{13}C NMR: Signals for the twelve carbons of the dibenzothiophene core will appear in the aromatic region (approx. 120-150 ppm). The carbon atom attached to the boron (C1) will be observed, though its signal may be broadened due to quadrupolar relaxation of the boron nucleus.
- ^{11}B NMR: A single, broad resonance is expected, characteristic of a tri-coordinate boron atom in a boronic acid.
- IR Spectroscopy: Key stretches will include the O-H stretch from the boronic acid (a broad band around $3200\text{-}3600\text{ cm}^{-1}$), B-O stretches (around $1300\text{-}1400\text{ cm}^{-1}$), and characteristic C=C aromatic stretches (around $1400\text{-}1600\text{ cm}^{-1}$).

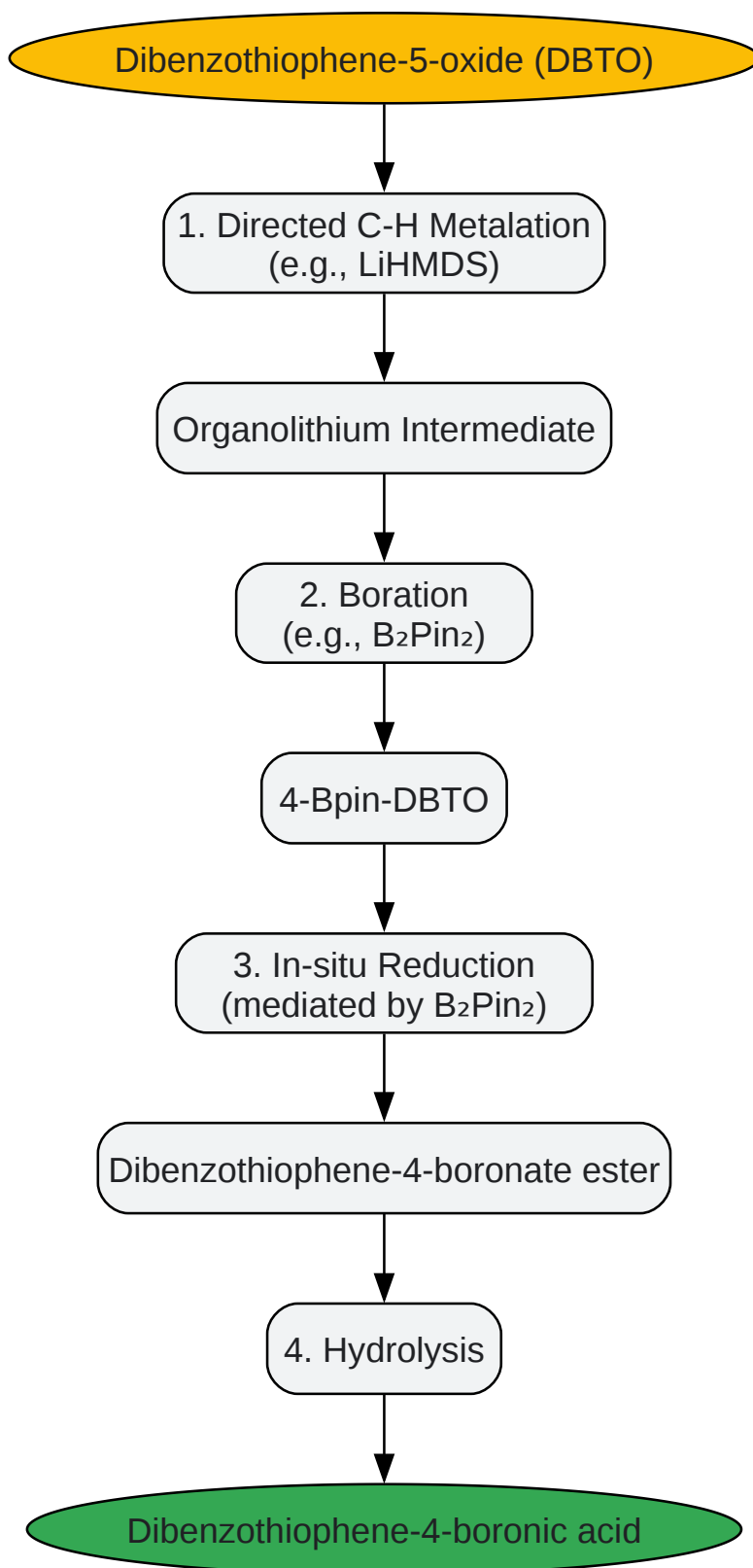
Synthesis, Stability, and Handling: A Scientist's Perspective

Synthetic Strategy: A Modern Approach

The synthesis of functionalized dibenzothiophenes can be complex. Modern organometallic methods provide efficient pathways. One advanced strategy involves a one-pot, sulfoxide-directed C-H metalation/boration, followed by reduction.[\[2\]](#) This approach leverages a directing group to achieve high regioselectivity, a common challenge in functionalizing polycyclic aromatic systems.

Conceptual Experimental Protocol:

- **Directed Ortho-Lithiation:** Start with Dibenzothiophene-5-oxide (DBTO). The sulfoxide group directs a strong base, such as Lithium bis(trimethylsilyl)amide (LiHMDS), to deprotonate the C4 position (ortho to the sulfoxide).
- **Boration:** The resulting organolithium intermediate is quenched with a boron electrophile, such as bis(pinacolato)diboron (B_2Pin_2), to install a boronate ester.
- **In-situ Reduction:** The same reagent, B_2Pin_2 , can then mediate the reduction of the sulfoxide back to the sulfide, yielding the 4-Bpin-DBT intermediate.
- **Suzuki Coupling (Optional/Further Functionalization):** The boronate ester can be used directly in a subsequent Suzuki-Miyaura coupling reaction with an appropriate aryl halide to form a C-C bond.^[2]
- **Hydrolysis:** To obtain the free boronic acid, the boronate ester is hydrolyzed under acidic or basic conditions.



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Caption: Conceptual workflow for the synthesis of DBT-boronic acid.

Trustworthiness of the Reagent: Stability and Storage

The primary challenge with many boronic acids is their inherent instability.^{[14][15]} Researchers must be aware of two main degradation pathways:

- **Dehydration:** Boronic acids can reversibly dehydrate to form a cyclic trimeric anhydride known as a boroxine. It is common for commercial boronic acids to contain varying amounts of this anhydride.^[11] This does not always inhibit reactivity, as the boroxine can re-hydrolyze under reaction conditions, but it does alter the stoichiometry.
- **Protodeboronation:** This is the cleavage of the C-B bond, replacing the boronic acid group with a hydrogen atom. This process can be accelerated by heat, base, or palladium catalysts.^[15]

To ensure the integrity and reactivity of **Dibenzothiophene-1-boronic acid**, the following self-validating protocols for handling and storage are critical:

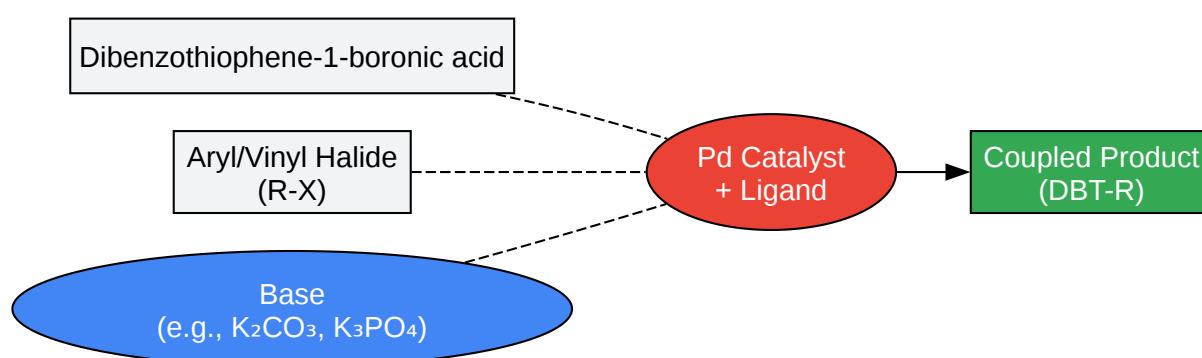
- **Storage:** Store the compound under an inert atmosphere (argon or nitrogen) in a freezer (-20°C is recommended).^[12] This minimizes both oxidative degradation and hydrolysis/dehydration cycles from atmospheric moisture.
- **Handling:** Use the reagent in a well-ventilated area or fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses and gloves.^[16] Avoid breathing dust.^[17]
- **Validation before Use:** Before critical applications, it is advisable to verify the purity of the boronic acid, for example, by ¹H NMR, to assess the extent of boroxine formation or protodeboronation. For highly sensitive reactions, using freshly prepared or recently purified material is best practice. Air-stable surrogates, such as MIDA boronates, offer a reliable alternative for slow-release cross-coupling, mitigating the instability of the free boronic acid.^{[14][15]}

Authoritative Grounding: Applications in Synthesis and Drug Discovery

Dibenzothiophene-1-boronic acid is not merely a chemical curiosity; it is a key enabler for innovation in multiple scientific domains.

Core Application: Suzuki-Miyaura Cross-Coupling

The paramount application of this reagent is in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions.[4] This reaction forges a carbon-carbon bond between the boronic acid's aromatic carbon (C1 of the DBT core) and an sp^2 -hybridized carbon from an aryl or vinyl halide/triflate. This method is a cornerstone of modern organic synthesis due to its high functional group tolerance, mild reaction conditions, and commercial availability of catalysts and reagents.[1]



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Caption: Schematic of a Suzuki-Miyaura cross-coupling reaction.

Potential in Drug Discovery and Materials Science

The fusion of the DBT scaffold and the boronic acid functional group creates significant opportunities for drug development and materials science.

- **Medicinal Chemistry:** The DBT core is a "privileged structure" found in various biologically active compounds. By using **Dibenzo[1,2-b:4,5-b']dithiophene-1-boronic acid** in Suzuki couplings, medicinal chemists can rapidly generate libraries of novel DBT-containing molecules to explore structure-activity relationships (SAR) for targets like kinases, proteases, or receptors. [4] The boronic acid itself can be the key pharmacophore, designed to interact with active site residues, as seen in numerous enzyme inhibitors.[5][6][7]
- **Organic Electronics:** The rigid, planar structure and sulfur atom of the dibenzothiophene core make it an excellent component for organic semiconductor materials used in organic light-

emitting diodes (OLEDs) and organic field-effect transistors (OFETs).[2][18][19]

Dibenzothiophene-1-boronic acid serves as a critical building block to synthesize complex, conjugated molecules with tailored electronic and optical properties.[18][19]

Conclusion

Dibenzothiophene-1-boronic acid is a high-value reagent characterized by its stable tricyclic core and highly reactive functional group. While its utility is immense, realizing its full potential requires a deep understanding of its physical properties, stability limitations, and proper handling procedures. By employing the insights and protocols outlined in this guide, researchers can confidently leverage this powerful building block to construct novel molecules that will advance the frontiers of medicine and materials science.

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